

Dasatinib carbaldehyde CAS number and molecular weight

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Compound of Interest

Compound Name: Dasatinib carbaldehyde

Cat. No.: B10854316

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In-Depth Technical Guide: Dasatinib Carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Dasatinib carbaldehyde**, a key chemical entity in targeted protein degradation research. It details its physicochemical properties, mechanism of action, and provides conceptual experimental workflows and signaling pathway diagrams to support further research and development.

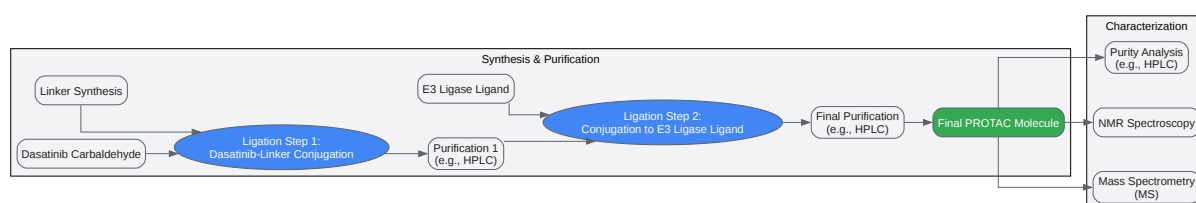
Physicochemical Properties of Dasatinib Carbaldehyde

Dasatinib carbaldehyde serves as a crucial building block in the synthesis of Proteolysis Targeting Chimeras (PROTACs). Its quantitative data are summarized below for easy reference.

Property	Value	Reference
CAS Number	2112837-79-1	[1] [2] [3] [4] [5]
Molecular Weight	471.96 g/mol	[1] [2] [3] [4] [5]
Molecular Formula	C ₂₁ H ₂₂ ClN ₇ O ₂ S	[3] [4] [6]

Experimental Workflow: Synthesis of a Dasatinib-Based PROTAC

The following diagram outlines a generalized experimental workflow for the synthesis and characterization of a PROTAC utilizing **Dasatinib carbaldehyde** as the target-binding moiety. This process involves the chemical ligation of the Dasatinib moiety to a linker and subsequently to an E3 ligase ligand, followed by purification and characterization steps.



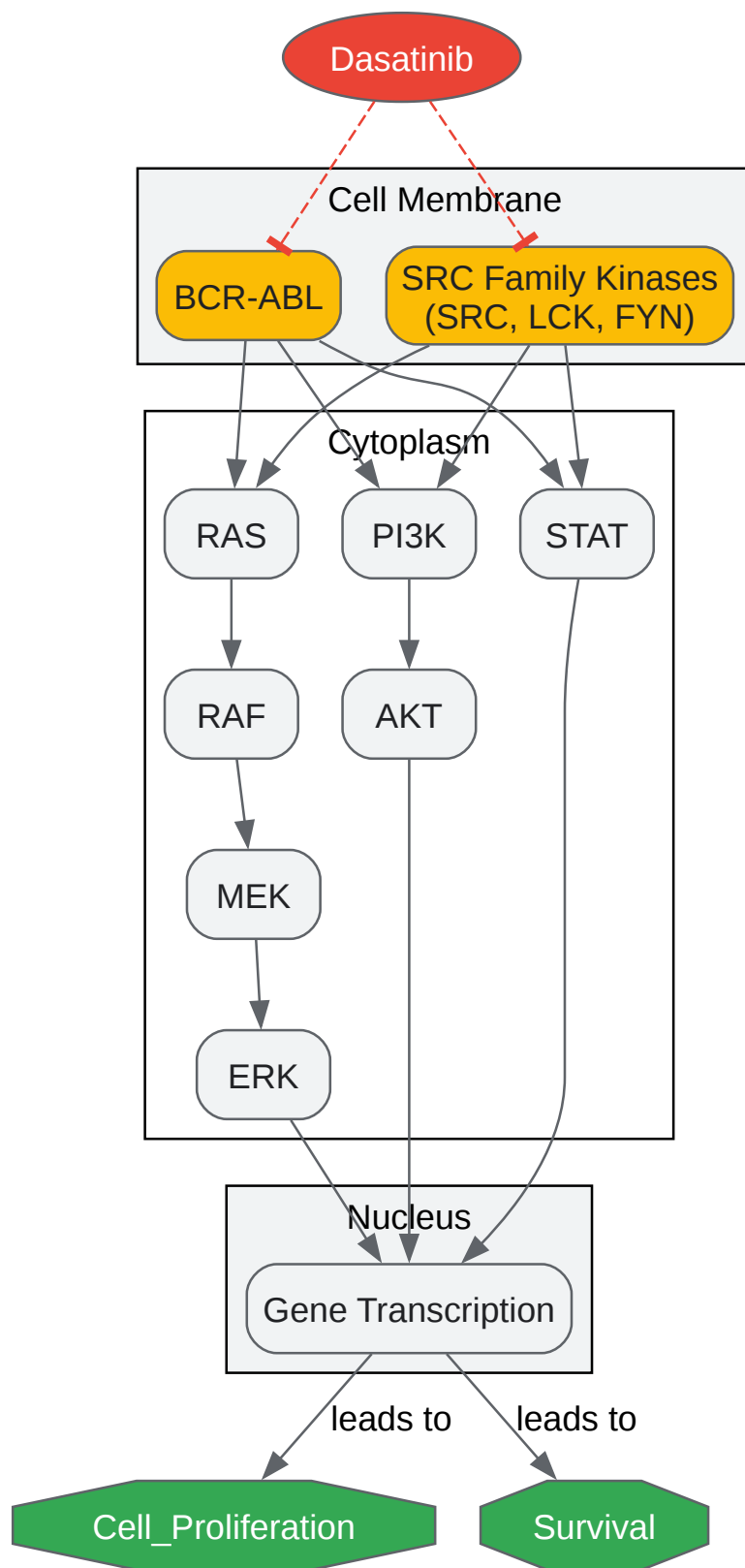
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A generalized workflow for the synthesis and characterization of a Dasatinib-based PROTAC.

Mechanism of Action: Dasatinib Signaling Pathway Inhibition

Dasatinib is a potent inhibitor of multiple tyrosine kinases, playing a critical role in blocking aberrant downstream signaling pathways that drive cancer cell proliferation and survival. The diagram below illustrates the key signaling cascades targeted by Dasatinib. Dasatinib primarily targets the BCR-ABL fusion protein, a hallmark of chronic myeloid leukemia (CML), as well as SRC family kinases.[2][4] Inhibition of these kinases disrupts major signaling pathways

including the RAS/MAPK, PI3K/AKT, and STAT pathways, ultimately leading to reduced cell proliferation and induction of apoptosis in cancer cells.[7]

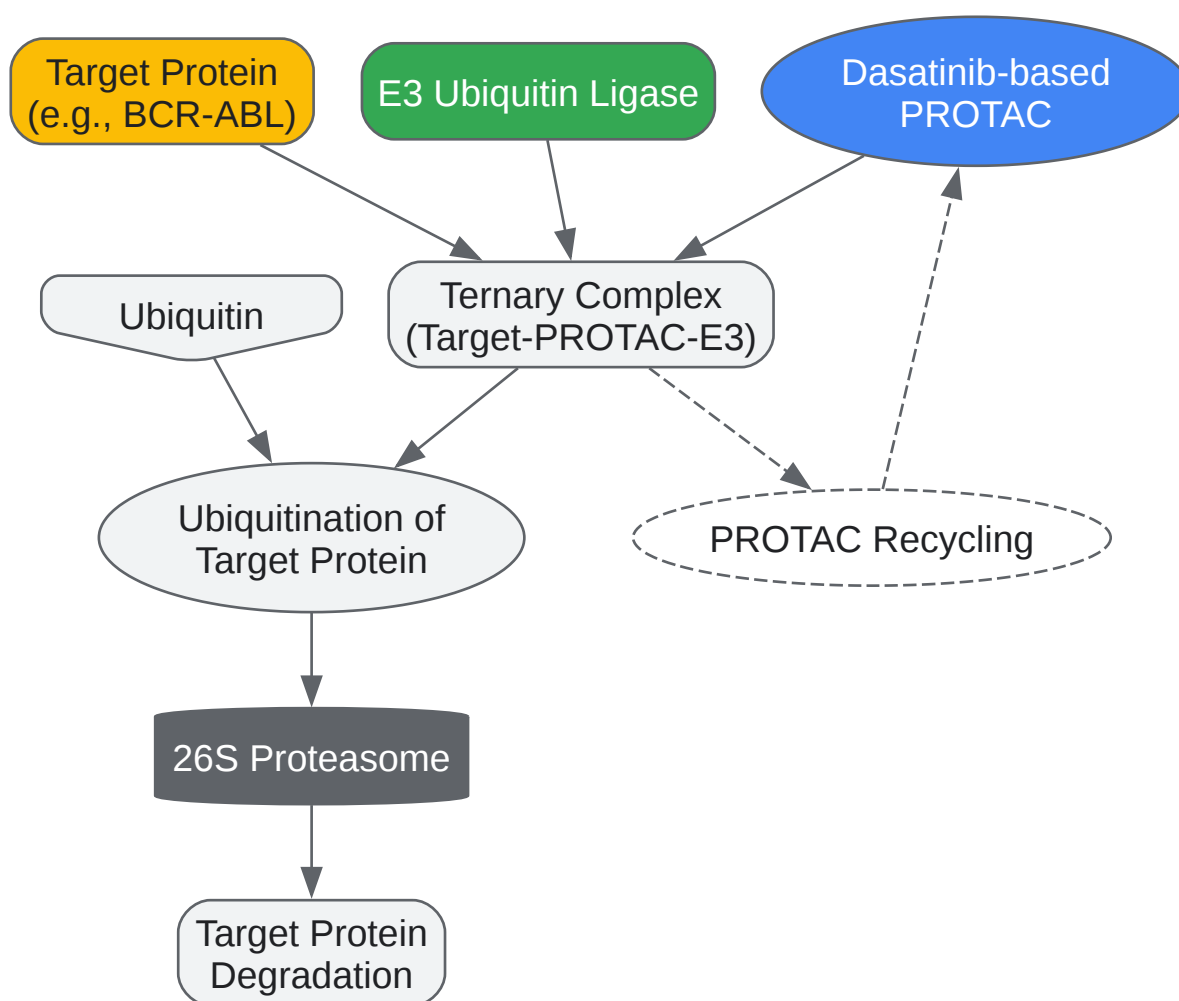


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Dasatinib inhibits BCR-ABL and SRC family kinases, blocking downstream signaling pathways.

Mechanism of Action: PROTAC-Mediated Protein Degradation

Dasatinib carbaldehyde is a key component in the design of PROTACs that target specific kinases for degradation. The general mechanism of action for a Dasatinib-based PROTAC is depicted below. The PROTAC molecule forms a ternary complex with the target protein (e.g., BCR-ABL) and an E3 ubiquitin ligase.[8] This proximity induces the ubiquitination of the target protein, marking it for degradation by the proteasome.[8][9] The PROTAC molecule is then released and can catalytically induce the degradation of multiple target protein molecules.[9]

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General mechanism of a Dasatinib-based PROTAC leading to targeted protein degradation.

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